

A Technical Guide to the Physical and Chemical Properties of Cuprous Iodide

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Compound of Interest

Compound Name: Copper(I) iodide

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Introduction

Cuprous iodide (CuI), an inorganic compound with the chemical formula CuI, is a versatile material with significant applications ranging from organic synthesis and catalysis to materials science.^[1] In its pure form, it is a white solid, though it often appears tan or brownish due to the facile oxidation of the iodide anion to iodine.^{[1][2]} As a p-type semiconductor, its unique electronic and structural properties make it an invaluable tool for researchers, particularly in the development of novel synthetic methodologies and advanced materials.^{[1][3]} This guide provides an in-depth overview of the core physical and chemical properties of cuprous iodide, detailed experimental protocols, and visualizations of key processes relevant to professionals in research and drug development.

Physical Properties

The fundamental physical characteristics of cuprous iodide are summarized below, providing a quantitative basis for its application in various experimental settings.

Table 1: General Physical Properties of Cuprous Iodide

Property	Value
Chemical Formula	CuI[1][4]
Molar Mass	190.45 g/mol [1][5]
Appearance	White crystalline solid[1][5]
Odor	Odorless[1]
Density	5.62 - 5.67 g/cm ³ [1][5][6]
Melting Point	605 - 606 °C[1][5][6]
Boiling Point	1290 °C (decomposes)[1][5][6]
Vapor Pressure	10 mm Hg at 656 °C[1][7]
Refractive Index (n _D)	2.346[1][7]
Solubility Product (K _{sp})	1.27 x 10 ⁻¹² [1][5]

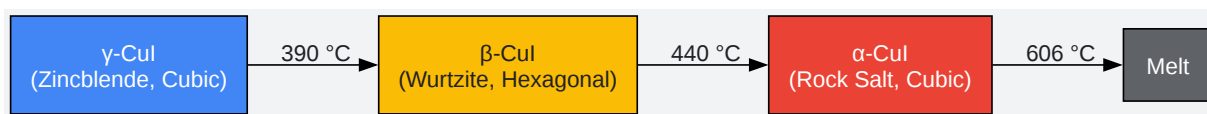
| Magnetic Susceptibility (χ) | -63.0·10⁻⁶ cm³/mol[1] |

1.1. Crystal Structure

Cuprous iodide exhibits a rich phase diagram, existing in several distinct crystalline forms depending on the temperature.[1] This polymorphism is a critical aspect of its material properties.

- γ -CuI: Below 390 °C, CuI adopts a cubic zincblende (sphalerite) structure.[1][2][8]
- β -CuI: Between 390 °C and 440 °C, it transitions to a hexagonal wurtzite structure.[1][2][8]
- α -CuI: Above 440 °C, it assumes a cubic rock salt structure.[1][2]

In both the zincblende and wurtzite phases, the copper and iodide ions are tetrahedrally coordinated, with a Cu-I bond distance of approximately 2.338 Å.[1][2]



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Phase transitions of CuI with increasing temperature.

1.2. Solubility

The solubility of cuprous iodide is highly dependent on the solvent system. It is practically insoluble in water and dilute acids due to its high lattice energy.[5][9] However, it readily dissolves in solutions containing complexing agents.

Table 2: Solubility of Cuprous Iodide in Various Solvents

Solvent	Solubility	Mechanism / Notes
Water	0.000042 g/100 mL[1]	Very poorly soluble.
Dilute Acids	Insoluble[1][9]	
Ethanol	Insoluble[9]	
Acetone	Insoluble[10]	
Ammonia (aq)	Soluble[9]	Forms soluble ammine complexes.
Potassium Iodide (aq)	Soluble[2][9]	Forms the soluble linear complex anion $[\text{CuI}_2]^-$. [2]
Sodium Thiosulfate (aq)	Soluble[9]	Forms soluble thiosulfate complexes.
Potassium Cyanide (aq)	Soluble[9]	Forms soluble cyanide complexes.
Acetonitrile	Soluble (3.52 g/100g at 18°C) [1][10]	Forms various coordination complexes.[1]

| Pyridine | Soluble (1.74 g/100g at 25°C)[10] | |

Chemical Properties

2.1. Reactivity and Stability

Cuprous iodide is stable in light and air, although samples can discolor over time due to the slow oxidation of iodide to iodine.[2][9] It is considered less photosensitive than cuprous chloride or bromide.[11] The copper atom exists in the +1 oxidation state.[12][13]

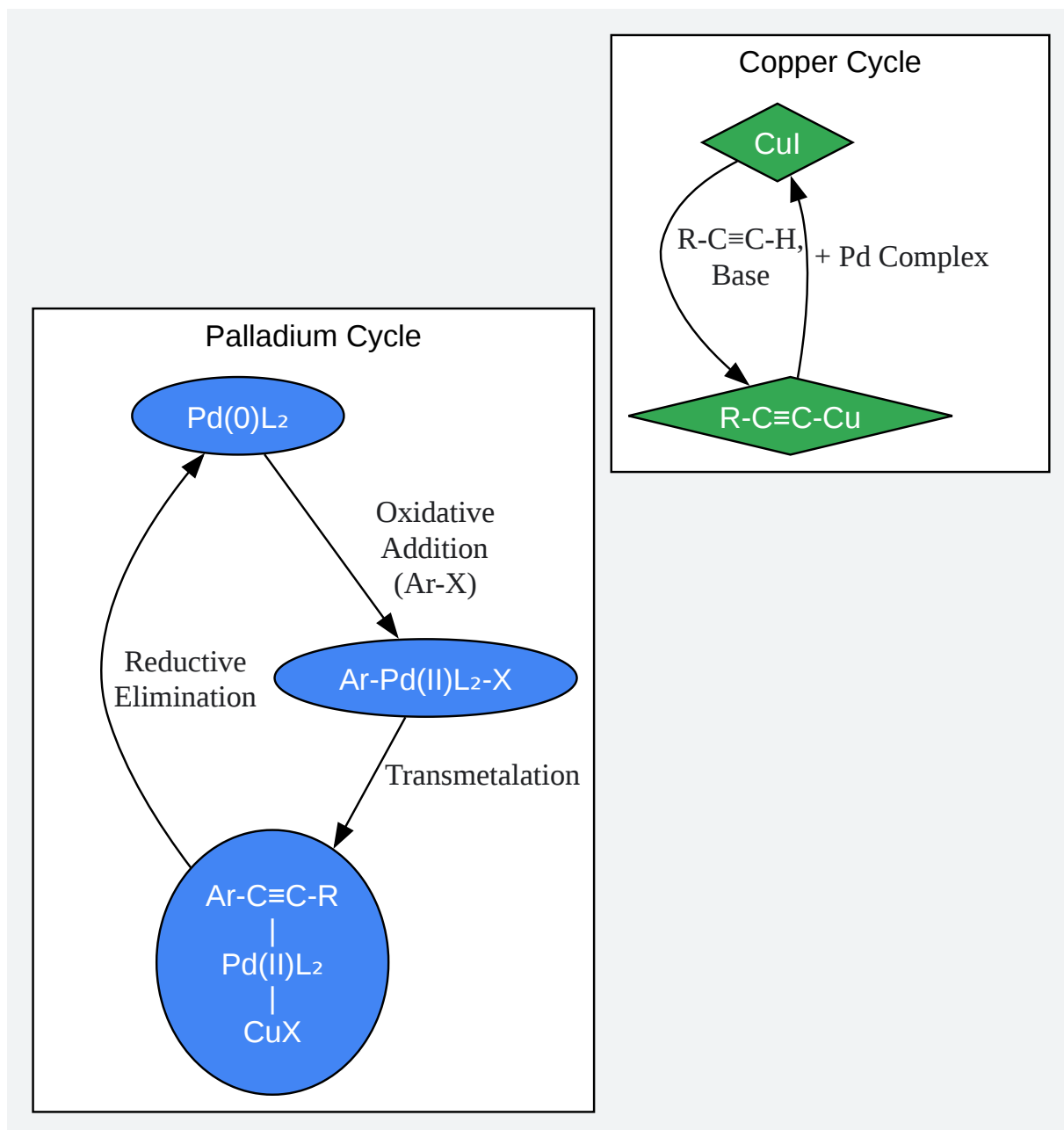
Key reactions include:

- **Decomposition:** It is decomposed by concentrated sulfuric acid and nitric acid.[9][14]
- **Disproportionation:** In aqueous solution, the Cu^+ ion can disproportionate into $\text{Cu}(0)$ and $\text{Cu}(\text{II})$. However, this is largely prevented by the extremely low solubility of CuI . [5]
- **Reaction with Mercury:** CuI reacts with mercury vapor to form the distinctively brown-colored copper(I) tetraiodomercurate(II), a reaction historically used for mercury detection.[1] $4 \text{CuI} + \text{Hg} \rightarrow \text{Cu}_2[\text{HgI}_4] + 2 \text{Cu}$

2.2. Role in Catalysis

Cuprous iodide is a cornerstone catalyst in modern organic synthesis, prized for its ability to facilitate the formation of carbon-carbon and carbon-heteroatom bonds.[14][15]

- **Sonogashira Coupling:** CuI serves as an essential co-catalyst with a palladium complex in the Sonogashira coupling, a reaction that forms a C-C bond between a terminal alkyne and an aryl or vinyl halide.[1][15] The role of CuI is to facilitate the formation of a copper(I) acetylide intermediate, which then undergoes transmetalation with the palladium center.[15]
- **Ullmann Condensation:** It is a key reagent for Ullmann-type reactions, which are used to form C-N, C-O, and C-S bonds.[14][15]
- **Other Reactions:** CuI also finds use in other transformations, including the Finkelstein reaction for converting aryl bromides to the more reactive aryl iodides, and in "click chemistry" for the synthesis of 1,2,3-triazoles.[1][14][15]



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Catalytic cycle of the Sonogashira coupling.

Experimental Protocols

3.1. Synthesis of Cuprous Iodide

This protocol describes a common laboratory method for synthesizing CuI via the reductive precipitation from a copper(II) salt. The use of sodium thiosulfate prevents the formation of elemental iodine as a byproduct.[\[16\]](#)[\[17\]](#)

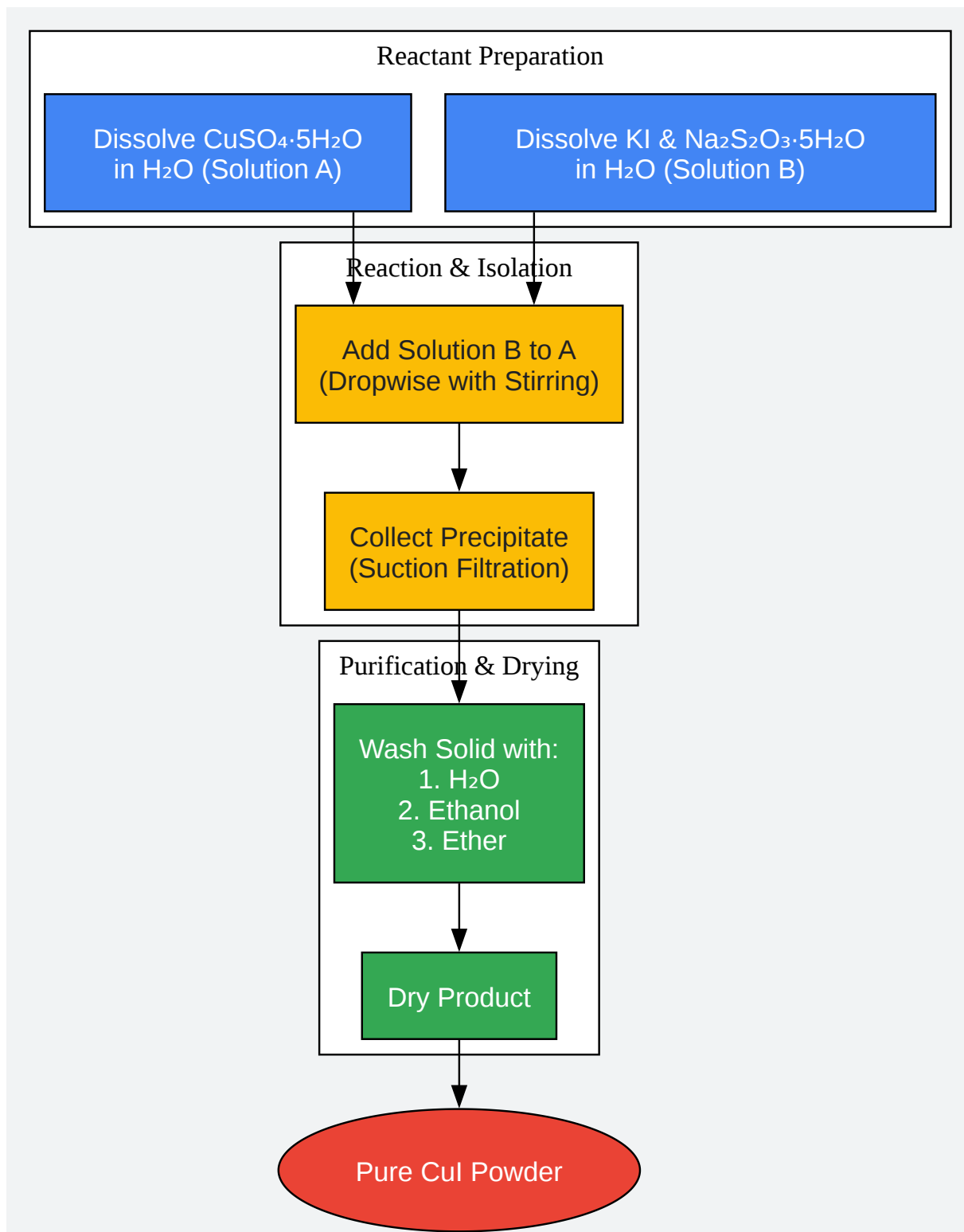
Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Potassium iodide (KI)
- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Deionized water
- Ethanol
- Diethyl ether

Procedure:

- Prepare Solution A: Dissolve 2.0 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ in 10 mL of deionized water in a 100 mL beaker with constant stirring.
- Prepare Solution B: In a separate beaker, dissolve 1.3 g of KI and 2.3 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ in 10 mL of deionized water.[\[17\]](#)
- Precipitation: Add Solution B dropwise to Solution A with vigorous and constant stirring. A dense, white precipitate of CuI will form immediately.
- Digestion: After the addition is complete, add an additional 20 mL of deionized water to the suspension and continue stirring for 10-15 minutes to ensure the reaction is complete.[\[16\]](#)
[\[17\]](#)
- Isolation: Allow the precipitate to settle for 5 minutes, then collect the solid by suction filtration using a Büchner funnel.
- Washing: Wash the collected solid sequentially with three small portions (5 mL each) of deionized water, followed by ethanol, and finally diethyl ether to facilitate drying.[\[16\]](#)

- Drying: Dry the purified white powder in a desiccator or a vacuum oven at a low temperature (e.g., 50-60 °C) to yield the final product.



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Experimental workflow for the synthesis of CuI.

3.2. Purification of Cuprous Iodide

Crude CuI can be purified by taking advantage of the formation of the soluble diiodocuprate(I) complex.^[2]^[18]

Procedure:

- Dissolve the crude CuI in a minimal amount of a hot (e.g., 70 °C), saturated aqueous solution of potassium iodide with stirring.^[17]^[18]
- Once dissolved, perform a hot filtration to remove any insoluble impurities.
- Pour the clear, hot filtrate into a large volume of cold deionized water with vigorous stirring.^[18]
- The dilution causes the $[\text{CuI}_2]^-$ complex to decompose, reprecipitating pure, colorless CuI.^[2]
- Collect the purified precipitate by filtration, wash with water, ethanol, and ether, and dry as described in the synthesis protocol.

3.3. Spectrophotometric Analysis for Purity

The purity of a CuI sample can be determined by quantifying its copper content using UV-Vis spectrophotometry.

Principle: The Cu(I) in the sample is oxidized to Cu(II) and complexed with an agent like cuprizone in a basic solution (pH 8-9).^[17] This Cu(II)-cuprizone complex has a strong, characteristic absorbance peak (around 600 nm). By comparing the sample's absorbance to a calibration curve generated from standard copper solutions, the concentration and thus the purity of the original CuI sample can be accurately determined using the Beer-Lambert law.^[17]

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References

- 1. Copper(I) iodide - Wikipedia [en.wikipedia.org]
- 2. Copper(I)_iodide [bionity.com]
- 3. CAS 7681-65-4: Cuprous iodide | CymitQuimica [cymitquimica.com]
- 4. Copper(I) Iodide [commonorganicchemistry.com]
- 5. grokipedia.com [grokipedia.com]
- 6. americanelements.com [americanelements.com]
- 7. Page loading... [guidechem.com]
- 8. What is the crystal structure of copper iodide?_Chemicalbook [chemicalbook.com]
- 9. Cuprous iodide | 7681-65-4 [chemicalbook.com]
- 10. copper(I) iodide [chemister.ru]
- 11. echemi.com [echemi.com]
- 12. Copper(I) iodide - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 13. WebElements Periodic Table » Copper » copper iodide [winter.group.shef.ac.uk]
- 14. COPPER IODIDE - Ataman Kimya [atamanchemicals.com]
- 15. calibrechem.com [calibrechem.com]
- 16. scribd.com [scribd.com]
- 17. Synthesis, purification, and UV-vis spectrophotometric analysis of copper(I) iodide | The Cut and the Cat [blog.nus.edu.sg]
- 18. academics.su.edu.krd [academics.su.edu.krd]
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